

Crystal Lattice Structure and Solid-State Characterization of Balsalazide Disodium Dihydrate

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Compound of Interest

Compound Name: *Balsalazide disodium salt hydrate*

Cat. No.: *B12055135*

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Executive Summary

As a Senior Application Scientist in solid-state pharmaceuticals, establishing the crystallographic integrity of an Active Pharmaceutical Ingredient (API) is paramount to ensuring its clinical efficacy and manufacturing stability. Balsalazide disodium is a colon-specific, non-steroidal aminosalicylate prodrug widely prescribed for the management of ulcerative colitis.

This technical whitepaper provides an in-depth analysis of the crystal lattice structure of balsalazide disodium, specifically focusing on its thermodynamically stable dihydrate form. By mapping the molecular architecture, detailing the in vivo cleavage mechanisms, and establishing a self-validating solid-state characterization workflow, this guide serves as a definitive resource for drug development professionals.

Molecular Architecture and Lattice Hydration

Balsalazide disodium is chemically designated as (E)-5-[[4-[(2-carboxyethyl)amino]carbonyl]phenyl]azo]-2-hydroxybenzoic acid, disodium salt, dihydrate^[1]. The presence of the two water molecules (dihydrate) is not an artifact of ambient moisture

absorption; rather, it is a fundamental structural requirement for the stability of the API's crystal lattice.

In the solid state, the disodium salt relies on these water molecules to satisfy the coordination spheres of the Na^+ cations. The water of crystallization acts as a critical structural bridge, forming a robust hydrogen-bonding network with the carboxylate and phenolate oxygen atoms of the organic framework. This intermolecular cross-linking neutralizes the electrostatic repulsion between the bulky, negatively charged aminosalicylate dimers, yielding a stable, odorless orange to yellow microcrystalline powder[2].

If the lattice is subjected to aggressive desiccation, the loss of these structural water molecules triggers a phase transition, often resulting in an unstable anhydrous polymorph or an amorphous collapse. This structural degradation directly impacts the powder's flowability, hygroscopicity, and dissolution kinetics during downstream processing (e.g., roller compaction) [3].

Physicochemical Properties

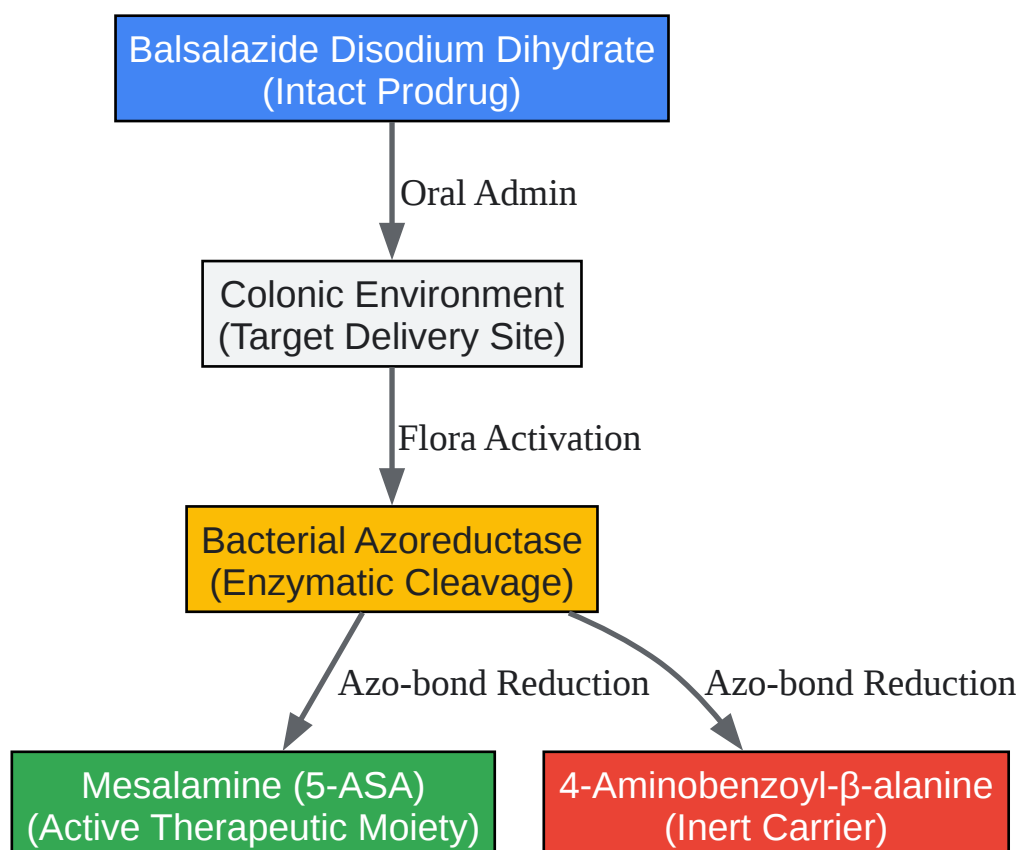
To ensure lot-to-lot consistency, the fundamental physicochemical properties of the dihydrate lattice must be strictly monitored.

Table 1: Physicochemical and Crystallographic Profile

Parameter	Specification / Value	Causality / Scientific Rationale
Molecular Formula	$C_{17}H_{13}N_3O_6Na_2 \cdot 2H_2O$	The $2H_2O$ stoichiometry is essential for Na^+ coordination and lattice hydrogen bonding[1].
Molecular Weight	437.32 g/mol	Includes the mass of the two structural water molecules (approx. 36 g/mol) [3].
Physical Appearance	Orange to yellow microcrystalline powder	The extended π -conjugation across the azo ($-N=N-$) bond yields the characteristic chromophore[2].
Aqueous Solubility	Freely soluble in water and isotonic saline	The ionic nature of the disodium salt and hydrophilic hydration sphere drive rapid aqueous solvation[2].
Organic Solubility	Sparingly soluble in methanol/ethanol; insoluble in others	The highly polar, charge-dense lattice resists disruption by non-polar or weakly polar solvents[2].

In Vivo Mechanistic Pathway

The structural design of the balsalazide lattice is engineered for targeted colonic delivery. The API is formulated to remain insoluble in the acidic environment of the stomach, traversing the upper gastrointestinal tract intact[1]. Upon reaching the colon, the azo bond ($-N=N-$) that links the active moiety to the carrier molecule is exposed to bacterial azoreductases.



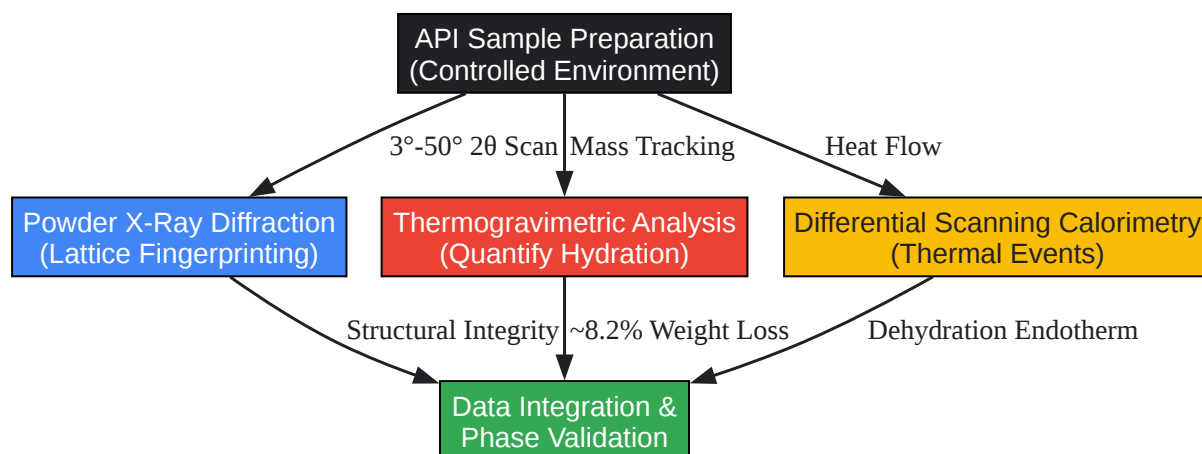
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Fig 1: Colonic azoreduction pathway of balsalazide disodium into mesalamine and inert carrier.

This enzymatic cleavage releases equimolar quantities of mesalamine (5-aminosalicylic acid), which exerts local anti-inflammatory effects, and 4-aminobenzoyl- β -alanine, a largely unabsorbed, inert carrier moiety[2].

Self-Validating Protocol for Solid-State Characterization

To prevent polymorphic drift during API synthesis and formulation, a rigorous, self-validating analytical workflow must be employed. Relying on a single technique (e.g., just PXRD) is insufficient, as preferred orientation effects can mask minor phase impurities. By coupling Powder X-Ray Diffraction (PXRD) with Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), we establish a closed-loop verification system.



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Fig 2: Self-validating solid-state characterization workflow for dihydrate confirmation.

Step-by-Step Analytical Methodology

Step 1: Non-Destructive Sample Preparation

- Action: Gently homogenize the API powder using an agate mortar and pestle for no more than 60 seconds.
- Causality: Excessive mechanical grinding (mechanochemistry) generates localized heat and shear stress, which can induce partial dehydration or surface amorphization, artificially skewing the TGA mass-loss profile and broadening PXRD peaks.

Step 2: Powder X-Ray Diffraction (PXRD)

- Action: Load the sample onto a zero-background silicon holder. Scan from 3° to 50° 2θ using Cu-Kα radiation ($\lambda = 1.5406 \text{ \AA}$) at a step size of 0.02° and a scan rate of 2°/min.
- Causality: The zero-background holder prevents signal-to-noise degradation. The dihydrate form exhibits a highly specific, reproducible diffractogram. The absence of halo patterns confirms high crystallinity, while peak matching against the reference standard ensures no anhydrous polymorphs are present.

Step 3: Coupled Thermal Analysis (TGA/DSC)

- Action: Weigh 5–10 mg of the API into an open aluminum pan for TGA and a crimped (but pin-holed) pan for DSC. Heat from 25°C to 300°C at a rate of 10°C/min under a dry nitrogen purge (50 mL/min).
- Causality: The pin-hole in the DSC pan allows evolved water vapor to escape, preventing a localized hydrothermal buildup that could alter the melting/degradation profile. The nitrogen purge sweeps away oxidative gases, ensuring that the thermal events recorded are strictly related to lattice dehydration and subsequent melting/decomposition[4].

Table 2: Integrated Data Validation Matrix

Analytical Technique	Target Metric	Expected Dihydrate Observation	Diagnostic Significance
TGA	Mass Loss (%)	~8.23% weight loss between 60°C and 120°C.	Mathematically validates the presence of exactly two moles of water per mole of API ($36.03 / 437.32 \approx 8.23\%$).
DSC	Heat Flow (W/g)	Broad endothermic peak correlating exactly with the TGA mass loss temperature range.	Confirms the mass loss is due to the endothermic cleavage of lattice hydrogen bonds (dehydration), not degradation.
HPLC	Chemical Purity	Single peak at ~240 nm; resolution > 2.0 from impurities.	Ensures that thermal events are not artifacts of chemical degradation or residual synthesis solvents[5].

Manufacturing and Stability Implications

Understanding the lattice structure of balsalazide disodium dihydrate directly informs formulation strategies. Because the lattice relies on water for stability, manufacturing processes like roller compaction and encapsulation must be tightly controlled for relative humidity (RH)[3].

If the ambient RH drops too low during compounding, the API may undergo efflorescence (loss of water of crystallization), leading to a highly energetic, unstable anhydrous state that will aggressively scavenge moisture once exposed to normal environments, causing capsule swelling or powder caking. Conversely, maintaining the API in its stable dihydrate state ensures predictable flow dynamics, consistent dissolution profiles, and a robust shelf-life.

References

- [1\[1\]](#)
- [2\[2\]](#) [3.3\[3\]](#) [4.5\[5\]](#) [5.4\[4\]](#)

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